

# comparative study of binary ionic liquid mixtures containing 1-Methyl-3-propylimidazolium iodide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## A Comparative Study of Binary Ionic Liquid Mixtures Containing **1-Methyl-3-propylimidazolium Iodide** for Dye-Sensitized Solar Cells

This guide provides a comparative analysis of binary ionic liquid mixtures containing **1-Methyl-3-propylimidazolium iodide** ( $[C3mim]I$ ), also known as MPII. The focus is on their application as electrolytes in dye-sensitized solar cells (DSSCs). The following sections present a summary of key performance data, detailed experimental protocols, and a visualization of the experimental workflow. This document is intended for researchers, scientists, and professionals in the fields of materials science and renewable energy.

## Comparative Performance of $[C3mim]I$ Binary Mixtures

The primary motivation for creating binary mixtures with  $[C3mim]I$  is to reduce its high viscosity, which can limit the diffusion of the redox couple ( $I^-/I_3^-$ ) and thus the overall efficiency of the DSSC. This section compares the physicochemical properties and photovoltaic performance of  $[C3mim]I$  when mixed with other ionic liquids.

## Physicochemical Properties

The properties of the electrolyte, such as viscosity, conductivity, and density, are critical for the performance of a DSSC. The following tables summarize the key data from studies on binary mixtures of [C3mim]I with 1-alkyl-3-methylimidazolium tricyanomethanide (C<sub>n</sub>mimTCM) and 1-ethyl-3-methylimidazolium tetrafluoroborate ([EMIM][BF4]).

Table 1: Physicochemical Properties of [C3mim]I - C<sub>n</sub>mimTCM Binary Mixtures

Co-Ionic Liquid (C <sub>n</sub> mimTCM)	Viscosity (mPa·s at 25°C)	Conductivity (mS/cm at 25°C)	Density (g/cm <sup>3</sup> at 25°C)
C <sub>2</sub> mimTCM	Lower than pure [C3mim]I	Higher than pure [C3mim]I	-
C <sub>4</sub> mimTCM	Increases with alkyl chain length	Decreases with alkyl chain length	Decreases with alkyl chain length
C <sub>6</sub> mimTCM	Increases with alkyl chain length	Decreases with alkyl chain length	Decreases with alkyl chain length
C <sub>8</sub> mimTCM	Highest in the series	Lowest in the series	Lowest in the series

Data synthesized from a study by Bidikoudi et al.[\[1\]](#)

Table 2: Transport Properties of [C3mim]I - [EMIM][BF4] Binary Mixtures

Mole Fraction of [C3mim]I	Triiodide Diffusion Coefficient	Specific Conductivity	Viscosity
Decreasing	Increases	Increases	Decreases
Increasing	Decreases	Decreases	Increases

Data synthesized from a study by Wachter et al.[\[2\]](#)

## Photovoltaic Performance in Dye-Sensitized Solar Cells

The ultimate test of these binary mixtures is their performance in a DSSC. The following table compares the key photovoltaic parameters.

Table 3: Photovoltaic Performance of DSSCs with [C3mim]I Binary Mixtures

Electrolyte Mixture	Power Conversion Efficiency ( $\eta$ )	Short-Circuit Current (J <sub>SC</sub> )	Open-Circuit Voltage (V <sub>OC</sub> )	Fill Factor (FF)
[C3mim]I - C <sub>2</sub> mimTCM	>5% (1 sun), >6.5% (0.1 sun)	-	-	-
[C3mim]I - C <sub>n</sub> mimTCM (n > 4) with silica nanoparticles	Efficiency enhancement of 22%	-	-	-
[C3mim]I in gel polymer electrolyte (10 wt%)	4.35%	9.97 mA cm <sup>-2</sup>	0.67 V	65.39%
Hexanoyl chitosan/PVC-NaI with 8 wt% [C3mim]I	4.55%	10.34 mA cm <sup>-2</sup>	0.74 V	-

Data from studies by Bidikoudi et al.[\[1\]](#), and others[\[3\]](#)[\[4\]](#)

## Experimental Protocols

This section details the methodologies used to characterize the ionic liquid mixtures and fabricate the DSSCs.

### Synthesis of 1-Methyl-3-propylimidazolium Iodide ([C3mim]I)

A general procedure for the synthesis of imidazolium-based ionic liquids involves the quaternization of an N-substituted imidazole. For [C3mim]I, 1-methylimidazole is reacted with 1-iodopropane.

- Reaction Setup: In a round-bottom flask, equimolar amounts of 1-methylimidazole and 1-iodopropane are mixed. The reaction can be carried out neat or in a solvent like acetonitrile.
- Reaction Conditions: The mixture is stirred at a controlled temperature (e.g., 60-80°C) for several hours to days to ensure complete reaction. Microwave irradiation can also be used to accelerate the synthesis.
- Purification: After the reaction is complete, the product is washed multiple times with a solvent in which the reactants are soluble but the ionic liquid is not (e.g., ethyl acetate or diethyl ether) to remove any unreacted starting materials.
- Drying: The purified ionic liquid is then dried under vacuum at an elevated temperature to remove any residual solvent and moisture.

## Measurement of Physicochemical Properties

- Viscosity: The viscosity of the ionic liquid mixtures is measured using a viscometer, such as a rotational viscometer or a falling-ball viscometer, at various temperatures.[5][6]
- Conductivity: The ionic conductivity is determined using a conductivity meter with a dip-type cell. The measurements are typically performed over a range of temperatures.[5][6]
- Density: The density is measured using a pycnometer or a vibrating tube densimeter.[7]

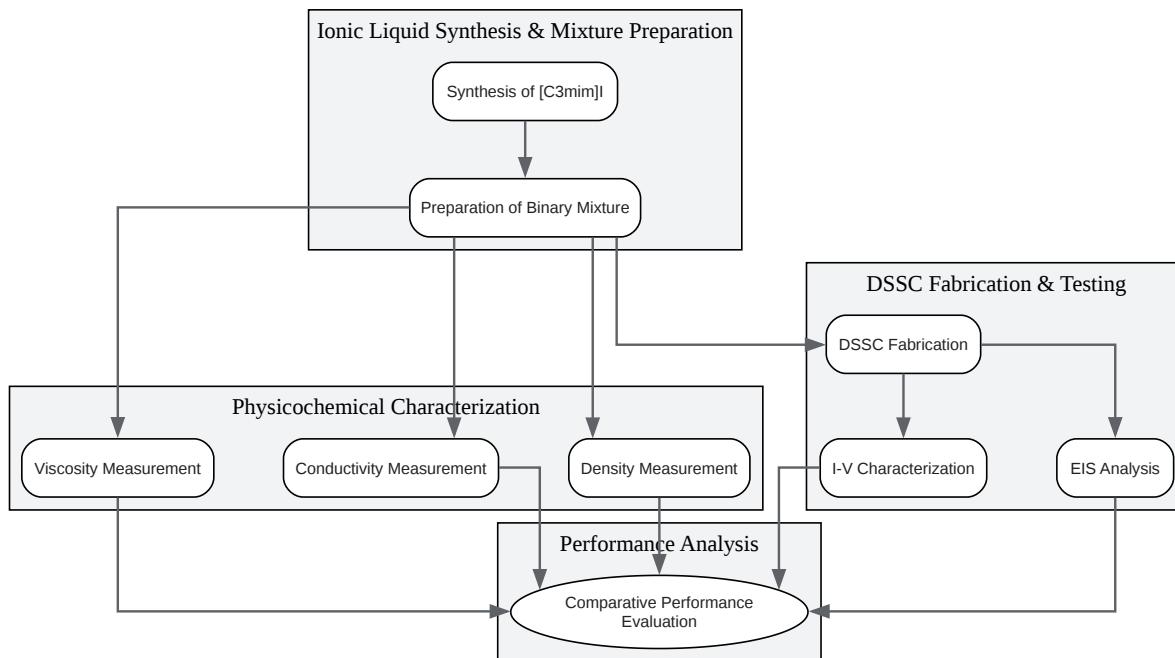
## Fabrication and Characterization of Dye-Sensitized Solar Cells

- Photoanode Preparation: A transparent conducting oxide (TCO) glass (e.g., FTO glass) is coated with a mesoporous layer of  $\text{TiO}_2$  nanoparticles, typically by screen printing or doctor-blading, and then sintered at high temperatures. The sintered  $\text{TiO}_2$  film is then sensitized by immersing it in a solution of a ruthenium-based dye (e.g., N719).
- Electrolyte Preparation: The binary ionic liquid mixture is prepared by mixing  $[\text{C}_3\text{mim}]\text{I}$  with the second ionic liquid at a specific molar ratio. Iodine and an additive like 4-tert-butylpyridine (TBP) are then dissolved in the mixture to form the redox electrolyte.

- Cell Assembly: The dye-sensitized  $\text{TiO}_2$  photoanode and a platinum-coated counter electrode are assembled into a sandwich-type cell with a sealant. The electrolyte is introduced into the space between the electrodes through a pre-drilled hole in the counter electrode.
- Photovoltaic Characterization: The performance of the assembled DSSC is evaluated under simulated solar illumination (e.g., AM 1.5G, 100 mW/cm<sup>2</sup>) using a solar simulator. The current-voltage (I-V) characteristics are measured to determine the short-circuit current density ( $J_{\text{sc}}$ ), open-circuit voltage ( $V_{\text{oc}}$ ), fill factor (FF), and power conversion efficiency ( $\eta$ ).
- Electrochemical Impedance Spectroscopy (EIS): EIS is used to investigate the charge transfer processes and recombination kinetics within the DSSC.[\[1\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for the synthesis, characterization, and evaluation of  $[\text{C}_3\text{mim}]\text{I}$ -based binary ionic liquid mixtures for application in dye-sensitized solar cells.

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Caption: Experimental workflow for [C3mim]I binary mixtures in DSSCs.

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- To cite this document: BenchChem. [comparative study of binary ionic liquid mixtures containing 1-Methyl-3-propylimidazolium iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053215#comparative-study-of-binary-ionic-liquid-mixtures-containing-1-methyl-3-propylimidazolium-iodide]

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